

in-vitro versus in-vivo efficacy of Diethanolammonium linoleate formulations

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Compound of Interest

Compound Name: Diethanolammonium linoleate

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A Comparative Analysis of Diethanolamine Oleate Efficacy: In-Vivo Findings

A notable scarcity of publicly available research on the specific in-vitro and in-vivo efficacy of **Diethanolammonium linoleate** formulations necessitates a focused review of a closely related compound, Diethanolamine Oleate. This guide presents the available experimental data for Diethanolamine Oleate, offering insights for researchers and drug development professionals. The information herein is derived from pre-clinical in-vivo studies in murine models.

In-Vivo Efficacy and Safety Data

The primary available data on Diethanolamine Oleate pertains to its cytotoxic effects and its potential as a skin irritant and sensitizer. The following tables summarize the quantitative findings from these studies.

Table 1: Comparative Cytotoxic Action in Ehrlich Exudative Carcinoma in Mice

Treatment Group	Mean Survival Time Increase (%)
Diethanolamine Oleate	8.3
Polyoxyethylenesorbitan mono-oleate (Tween 80)	41.1



Table 2: Primary Irritancy Study in B6C3F1 Mice

Concentration of Oleic Acid Diethanolamine	Observation
Up to 30%	No evidence of irritation

Table 3: Contact Hypersensitivity Study in B6C3F1 Mice

Sensitization Concentration of Oleic Acid Diethanolamine	Challenge Concentration	Outcome
1.0%	30%	No statistically significant hypersensitivity response
3.0%	30%	No statistically significant hypersensitivity response
10.0%	30%	No statistically significant hypersensitivity response
Positive Control (0.5% 1-fluoro-2,4-dinitrobenzene)	-	Positive hypersensitivity response

Experimental Protocols

Detailed methodologies for the key in-vivo experiments are outlined below to provide a comprehensive understanding of the data presented.

- 1. Cytotoxic Action on Ehrlich Exudative Carcinoma in Mice
- Objective: To compare the cytotoxic action of Diethanolamine Oleate with Polyoxyethylenesorbitan mono-oleate (Tween 80) in mice with Ehrlich exudative carcinoma.
- Animal Model: Mice with Ehrlich exudative carcinoma.
- Treatment: Administration of Diethanolamine Oleate and Tween 80.

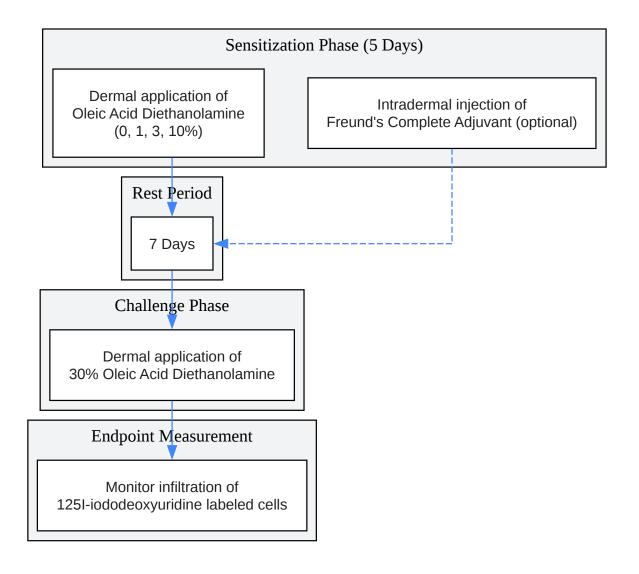


- Endpoint: The increase in mean survival time was measured and compared between the treatment groups[1].
- 2. Primary Irritancy and Contact Hypersensitivity Studies in Mice
- Objective: To determine the irritancy and contact hypersensitivity potential of oleic acid diethanolamine following dermal exposure in mice.
- Animal Model: Female B6C3F1 mice.
- · Primary Irritancy Study:
 - Methodology: Concentrations of up to 30% oleic acid diethanolamine were applied dermally.
 - Endpoint: The irritancy response was determined by monitoring the extravasation of 125Ibovine serum albumin into the treated area[1].
- · Contact Hypersensitivity Study:
 - Sensitization Phase: Mice were dermally sensitized with 0%, 1.0%, 3.0%, or 10.0% solutions of the test compound daily for five consecutive days. Some mice also received intradermal injections of Freund's complete adjuvant (FCA) to enhance the immune response.
 - Challenge Phase: Seven days after the last sensitization dose, all mice were challenged with a 30% solution of oleic acid diethanolamine.
 - Positive Control: 1-fluoro-2,4-dinitrobenzene (0.5%) was used as a positive control.
 - Endpoint: The contact hypersensitivity response was determined by monitoring the
 infiltration of 125I-iododeoxyuridine labeled cells into the challenge site[1]. No dosedependent or statistically significant irritancy or contact hypersensitivity responses to oleic
 acid diethanolamine were observed[1].

Experimental Workflow Visualization

The following diagram illustrates the workflow for the in-vivo contact hypersensitivity study.





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Caption: Workflow for the murine contact hypersensitivity study.

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References



- 1. Diethanolamine oleate | C22H45NO4 | CID 6433588 PubChem [pubchem.ncbi.nlm.nih.gov]
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